

2-(4-Chlorophenyl)-4-nitrobenzoic acid CAS number and identifiers

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-4-nitrobenzoic acid

CAS No.: 1261990-83-3

Cat. No.: B6399721

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Technical Monograph: 2-(4-Chlorophenyl)-4-nitrobenzoic Acid

Executive Summary

2-(4-Chlorophenyl)-4-nitrobenzoic acid (CAS: 1261990-83-3) is a functionalized biphenyl intermediate characterized by a carboxylic acid moiety at the C2 position, a nitro group at the C4 position, and a 4-chlorophenyl substituent at the C2 position (biaryl linkage). This compound serves as a critical building block in the synthesis of pharmaceuticals, particularly for creating privileged biphenyl scaffolds found in kinase inhibitors, anti-inflammatory agents, and agrochemicals. Its structure combines the electron-withdrawing properties of the nitro group with the lipophilic, sterically demanding chlorophenyl ring, making it a versatile probe for Structure-Activity Relationship (SAR) studies.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8][9][10]

Nomenclature and Identifiers

Identifier Type	Value
Chemical Name	2-(4-Chlorophenyl)-4-nitrobenzoic acid
IUPAC Name	4'-Chloro-4-nitro[1,1'-biphenyl]-2-carboxylic acid
CAS Number	1261990-83-3
Molecular Formula	C ₁₃ H ₈ ClNO ₄
Molecular Weight	277.66 g/mol
SMILES	<chem>OC(=O)C1=CC([O-])=CC=C1C2=CC=C(Cl)C=C2</chem>
InChIKey	Predicted based on structure: [1] [2] [3] OFIWZIJKZNBShV-UHFFFAOYSA-N (Note: Verify specific isomer key)

Physicochemical Profile[\[1\]](#)[\[7\]](#)[\[12\]](#)

- Appearance: Pale yellow to yellow crystalline solid (attributed to the nitro chromophore).
- Solubility:
 - High: DMSO, DMF, Methanol, Ethyl Acetate.
 - Low/Insoluble: Water (acidic pH), Hexanes.
 - Soluble (Salt form): Aqueous alkaline solutions (NaOH, KOH, Na₂CO₃).
- Acidity (pKa): ~3.2 – 3.5 (Predicted). The nitro group at the para position relative to the biaryl linkage (and meta to COOH) exerts an electron-withdrawing effect, increasing the acidity compared to benzoic acid.
- LogP: ~3.5 – 3.8. The chlorophenyl group significantly enhances lipophilicity.

Synthetic Methodology

The most robust and scalable method for synthesizing **2-(4-Chlorophenyl)-4-nitrobenzoic acid** is via Suzuki-Miyaura Cross-Coupling. This pathway ensures regioselectivity and high yields by coupling a 2-halobenzoic acid derivative with a 4-chlorophenylboronic acid.

Retrosynthetic Analysis

- Disconnection: Biaryl C-C bond at C2.
- Synthons: 2-Bromo-4-nitrobenzoic acid (Electrophile) + 4-Chlorophenylboronic acid (Nucleophile).

Optimized Experimental Protocol

Objective: Synthesis of **2-(4-Chlorophenyl)-4-nitrobenzoic acid** on a 10 mmol scale.

Reagents:

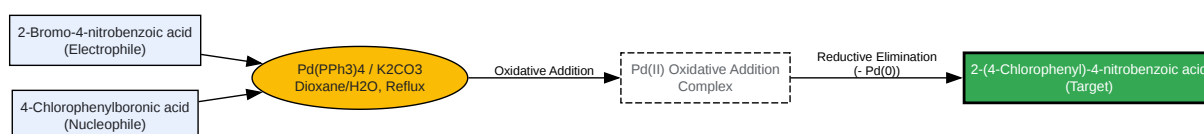
- 2-Bromo-4-nitrobenzoic acid (2.46 g, 10 mmol)
- 4-Chlorophenylboronic acid (1.72 g, 11 mmol, 1.1 equiv)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$) (5 mol%) or $\text{Pd}(\text{PPh}_3)_4$ (3 mol%)
- Triphenylphosphine (PPh_3) (10 mol%, if using $\text{Pd}(\text{OAc})_2$)
- Potassium Carbonate (K_2CO_3) (2.76 g, 20 mmol, 2.0 equiv)
- Solvent System: 1,4-Dioxane/Water (4:1 v/v, 50 mL)

Step-by-Step Workflow:

- Preparation: In a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2-bromo-4-nitrobenzoic acid in 1,4-dioxane (40 mL).
- Activation: Add the catalyst (Pd source + Ligand) and stir at room temperature for 10 minutes under an inert atmosphere (Nitrogen or Argon sparging is critical to prevent homocoupling).
- Addition: Add 4-chlorophenylboronic acid and the aqueous solution of K_2CO_3 (dissolved in 10 mL deionized water).

- Reaction: Heat the mixture to reflux (approx. 90-100°C) for 12–16 hours. Monitor reaction progress via TLC (Eluent: 50% EtOAc/Hexanes) or LC-MS.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Filter through a Celite pad to remove Palladium black; wash the pad with EtOAc.
 - Concentrate the filtrate under reduced pressure to remove dioxane.
 - Dilute the residue with water (50 mL) and wash with diethyl ether (2 x 30 mL) to remove non-acidic impurities (e.g., de-boronated byproducts).
 - Acidification: Acidify the aqueous layer carefully with 1M HCl to pH ~2. The product will precipitate as a yellow solid.
- Purification: Filter the precipitate, wash with cold water, and dry. Recrystallize from Ethanol/Water or Toluene if necessary to achieve >98% purity.

Synthesis Pathway Diagram



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Caption: Figure 1. Suzuki-Miyaura cross-coupling pathway for the synthesis of **2-(4-Chlorophenyl)-4-nitrobenzoic acid**.

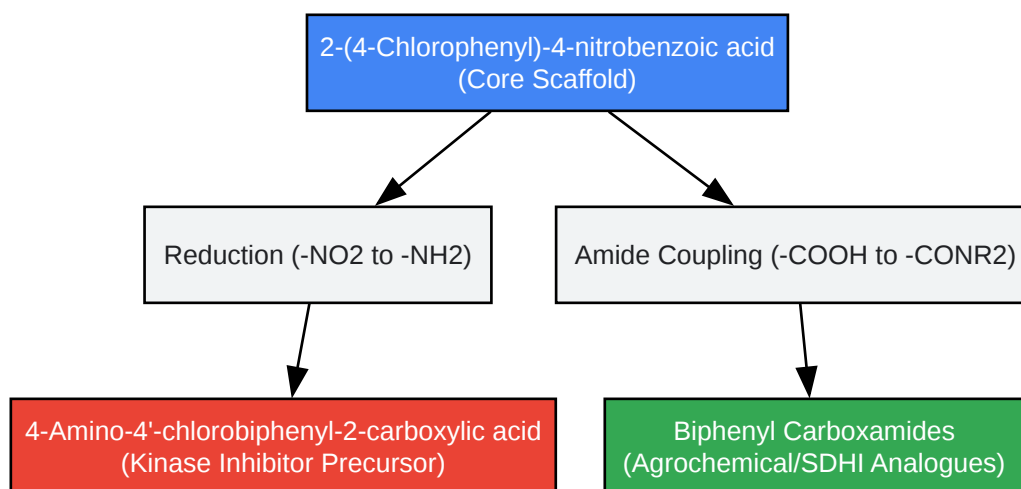
Functional Applications in Drug Discovery[2] Privileged Biphenyl Scaffold

The biphenyl moiety is a "privileged structure" in medicinal chemistry, capable of interacting with diverse protein targets. The 2-carboxylic acid group provides a critical anchor point for hydrogen bonding or further derivatization (e.g., amide coupling), while the 4-nitro group serves as a masked amine.

Derivatization Potential

- **Reduction to Aniline:** The nitro group can be selectively reduced (Fe/HCl, SnCl₂, or H₂/Pd-C) to form 4-amino-4'-chlorobiphenyl-2-carboxylic acid. This amine is a versatile nucleophile for creating urea or amide linkages, common in kinase inhibitors (e.g., p38 MAPK inhibitors).
- **Amide Coupling:** The carboxylic acid can be coupled with primary or secondary amines to generate biphenyl carboxamides, a class of compounds known for antifungal (e.g., SDHI fungicides) and anti-inflammatory activity.

Structural Logic Flow



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Caption: Figure 2. Downstream synthetic utility and functionalization pathways.

Safety & Handling (MSDS Summary)

- Hazards:
 - H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Avoid dust formation. Nitroaromatics can be toxic if absorbed through the skin; wear nitrile gloves and safety glasses.
- Storage: Store in a cool, dry place. Keep container tightly closed. Stable under normal laboratory conditions.

References

- Chemical Identity & CAS: PubChem & ChemBK Databases. **2-(4-Chlorophenyl)-4-nitrobenzoic acid** (CAS 1261990-83-3). (Search Term: 1261990-83-3).
- Suzuki Coupling Methodology: Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds". Chemical Reviews, 95(7), 2457–2483.
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- Nitro Group Reduction Protocols: Ram, S., & Ehrenkaufer, R. E. (1984). "Ammonium formate in organic synthesis: A versatile agent in catalytic hydrogen transfer reductions". Synthesis, 1988(02), 91-95.

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Sources

- 1. [Compound 2-acetyl-4-chlorophenyl 4-nitrobenzoate - Chemdiv \[chemdiv.com\]](#)

- [2. 2-{4-\[\(4-Chlorophenyl\)thio\]-3-nitrobenzoyl}benzoic acid | C₂₀H₁₂ClNO₅S | CID 2797587 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 4-Nitrobenzoic acid, 2-chlorophenyl ester \[webbook.nist.gov\]](#)
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